

# Vimirogant: Mechanism and Preclinical Data

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## Compound Focus: Vimirogant

CAS No.: 1802706-04-2

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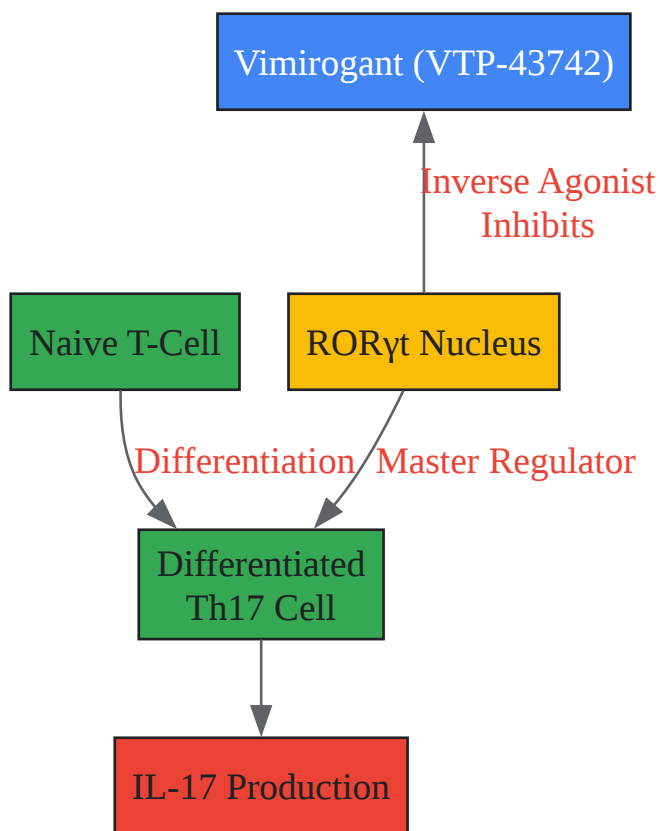
**Vimirogant** (VTP-43742) is a potent, selective, and orally active **ROR $\gamma$ t inverse agonist** [1] [2]. The Retinoic acid-related Orphan Receptor Gamma t (ROR $\gamma$ t) is a master transcription factor for the differentiation and function of Th17 cells, which are key drivers in autoimmune diseases like psoriasis through their production of IL-17 [3].

The table below summarizes key quantitative data for **Vimirogant**:

Parameter	Value	Details / Assay
Binding Affinity (K <sub>i</sub> )	3.5 nM [1]	ROR $\gamma$ t
In Vitro IC <sub>50</sub>	17 nM [1]	ROR $\gamma$ t
Cellular IC <sub>50</sub>	57 nM [1]	Inhibition of IL-17A from mouse splenocytes
Selectivity	>1000-fold [1] [2]	Versus ROR $\alpha$ and ROR $\beta$ isotypes

## Current Clinical Development Status

Recent clinical trial records indicate that **Vimirogant** (also referred to as AGN-242428) has been studied for **Dry Eye Disease** [4]. Available information suggests that its development for autoimmune disorders like psoriasis has not progressed. The diagram below illustrates the signaling pathway targeted by **Vimirogant** and the consequent inhibition of IL-17 production.



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## Suggested Research Alternatives

Since **Vimirogant**-specific protocols are unavailable, you can explore the broader landscape of RORyt inhibition for psoriasis and other Th17-mediated diseases:

- **Research Alternative Targets:** Focus on other pathways in psoriasis pathogenesis, such as **IL-23**, **IL-17**, **TYK2**, or **PDE4**, for which numerous approved and emerging treatments exist [5] [3] [6].
- **Investigate Newer Compounds:** Look for other RORyt inhibitors that may be in active clinical development for autoimmune conditions.

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## References

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